

An In-Depth Technical Guide to (+)-Pyraclofos: An Organothiophosphate Insecticide

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Compound of Interest

Compound Name: (+)-Pyraclofos

Cat. No.: B12732547

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Introduction

(+)-Pyraclofos is a chiral organothiophosphate insecticide effective against a range of agricultural pests.[1] As a member of the organophosphate class, its primary mode of action is the disruption of the insect nervous system through the inhibition of the enzyme acetylcholinesterase (AChE).[2][3] This technical guide provides a comprehensive overview of the classification, chemical properties, mechanism of action, and toxicological data related to **(+)-Pyraclofos**. It also includes detailed experimental protocols for its evaluation and visual diagrams to illustrate key pathways and workflows.

Classification and Chemical Properties

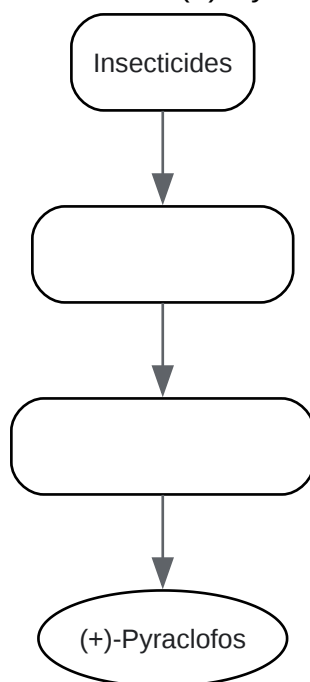
Pyraclofos is classified as an organothiophosphate insecticide.[2] The presence of a phosphorus-sulfur (P=S) bond is characteristic of this class. It also contains a pyrazole heterocyclic ring and a chlorophenyl group.[2] The "(+)-" designation indicates that it is a specific stereoisomer.

Table 1: Chemical and Physical Properties of Pyraclofos

Property	Value	Source
IUPAC Name	(RS)-[O-(1-(4-chlorophenyl)-1H-pyrazol-4-yl)O-ethyl S-propyl phosphorothioate]	PubChem
Molecular Formula	C ₁₄ H ₁₈ ClN ₂ O ₃ PS	PubChem
Molecular Weight	360.8 g/mol	PubChem
CAS Number	89784-60-1	PubChem
Appearance	Colorless to pale yellow liquid	EvitaChem
Water Solubility	Limited	EvitaChem
Organic Solvent Solubility	Soluble	EvitaChem

Diagram 1: Classification of **(+)-Pyraclofos**

Classification of (+)-Pyraclofos

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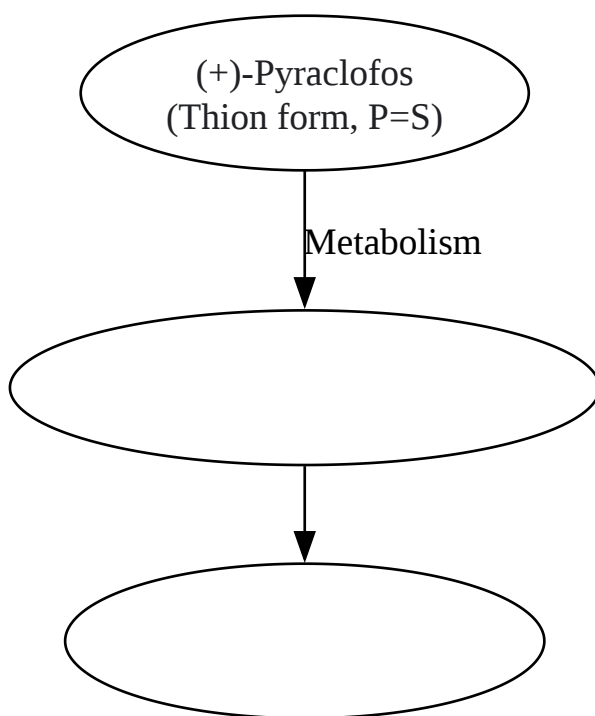
Caption: Hierarchical classification of **(+)-Pyraclofos** within insecticides.

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organothiophosphate insecticides, Pyraclofos is not a direct inhibitor of acetylcholinesterase (AChE). It requires metabolic activation within the target organism. This bioactivation is a critical step in its insecticidal activity.

Metabolic Activation

In insects, cytochrome P450 monooxygenases catalyze the oxidative desulfuration of the thiono (P=S) group to the more reactive oxon (P=O) analogue. This conversion is essential for the molecule's ability to inhibit AChE.



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Caption: Inhibition of AChE by **(+)-Pyraclofos**-oxon leads to continuous nerve signaling.

Quantitative Toxicological Data

Quantitative data on the toxicity of **(+)-Pyraclofos** is essential for assessing its efficacy and potential risks. While specific data for **(+)-Pyraclofos** against many insect species is not readily available in public literature, data for the racemate and related organophosphates provide valuable context.

Table 2: Acute Toxicity of Pyraclofos in Mammals

Species	Route	Value	Units	Source
Rat	Oral LD ₅₀	1187 - 2769	mg/kg	HPC Standards
Rat	Inhalation LC ₅₀ (4h)	128.2	mg/L	HPC Standards
Mouse	Oral LD ₅₀	182	mg/kg	Guidechem [4]

Table 3: Acetylcholinesterase Inhibition Constants for Chlorpyrifos-Oxon (A Related Organophosphate)

Note: Specific K_i or IC_{50} values for **(+)-Pyraclofos**-oxon are not readily available. The following data for the structurally similar chlorpyrifos-oxon are provided for illustrative purposes.

Enzyme Source	Inhibitor	k_i (bimolecular rate constant)	Units	Source
Recombinant Human AChE	Chlorpyrifos-oxon	9.3×10^6	$M^{-1} \text{ min}^{-1}$	[5]
Fetal Bovine Serum AChE	Chlorpyrifos-oxon	2.2×10^6	$M^{-1} \text{ min}^{-1}$	[5]
Human RBC AChE	Chlorpyrifos-oxon	3.8×10^6	$M^{-1} \text{ min}^{-1}$	[5]
Torpedo AChE	Chlorpyrifos-oxon	8.0×10^6	$M^{-1} \text{ min}^{-1}$	[5]
Recombinant Mouse AChE	Chlorpyrifos-oxon	5.1×10^6	$M^{-1} \text{ min}^{-1}$	[5]

Experimental Protocols

The evaluation of an insecticide's efficacy relies on standardized bioassays. The following protocols are examples of methods commonly used for assessing the toxicity of insecticides like **(+)-Pyraclofos** against common agricultural pests.

Leaf-Dip Bioassay for Lepidopteran Pests (e.g., *Plutella xylostella*, *Spodoptera litura*)

This method is suitable for determining the contact and ingestion toxicity of an insecticide to leaf-feeding larvae. [3][6] Materials:

- Technical grade **(+)-Pyraclofos**
- Acetone (for stock solution)

- Distilled water
- Non-ionic surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., cabbage for *P. xylostella*, castor for *S. litura*)
- Petri dishes or ventilated containers
- Filter paper
- Fine paintbrush
- Second or third instar larvae of the target pest

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **(+)-Pyraclofos** in acetone. Make serial dilutions with distilled water containing a small amount of surfactant (e.g., 0.1%) to achieve a range of concentrations. A control solution should contain only distilled water and the surfactant.
- **Leaf Treatment:** Dip host plant leaves into each test solution for a standardized time (e.g., 10 seconds) with gentle agitation. [2]3. **Drying:** Air-dry the treated leaves on a clean, non-absorbent surface.
- **Exposure:** Place one treated leaf into each Petri dish lined with a moist filter paper to maintain turgidity. Introduce a known number of larvae (e.g., 10-20) onto the leaf. [7]5. **Incubation:** Maintain the Petri dishes under controlled conditions (e.g., $25 \pm 2^{\circ}\text{C}$, 60-70% relative humidity, and a 16:8 hour light:dark photoperiod). [2]6. **Mortality Assessment:** Record larval mortality at specified time intervals (e.g., 24, 48, and 72 hours). Larvae are considered dead if they are unable to move in a coordinated manner when prodded with a fine brush. [2]7. **Data Analysis:** Correct for control mortality using Abbott's formula. Calculate LC_{50} (median lethal concentration) and LC_{90} values using probit analysis.

Systemic Bioassay for Sucking Insects (e.g., Aphids)

This method assesses the efficacy of an insecticide that is taken up by the plant. [8] **Materials:**

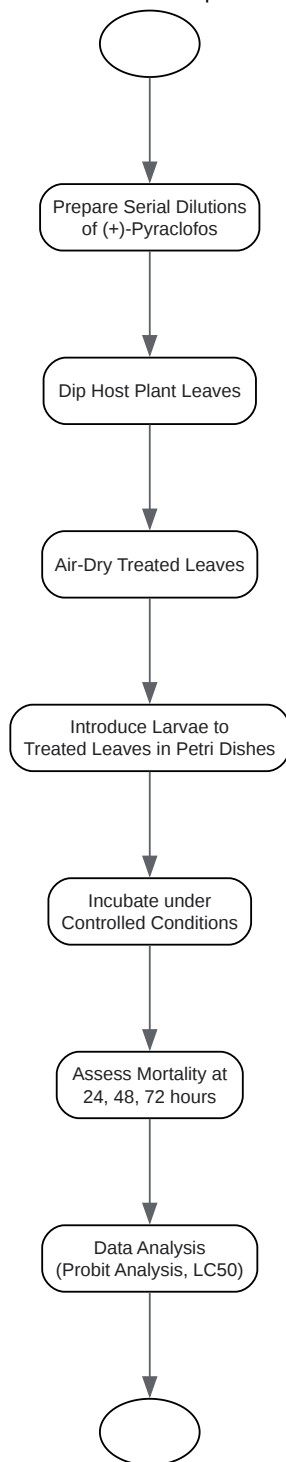
- Technical grade **(+)-Pyraclofos**
- Appropriate solvent and water for dilutions
- Potted host plants
- Clip cages or whole-plant cages
- Adult apterous (wingless) aphids

Procedure:

- **Plant Treatment:** Apply the test solutions of **(+)-Pyraclofos** to the soil of the potted plants (as a drench) or to the foliage (as a spray).
- **Insect Infestation:** After a set period to allow for systemic uptake (e.g., 24-48 hours), infest the treated plants with a known number of adult aphids using clip cages on individual leaves or by releasing them into whole-plant cages.
- **Incubation:** Maintain the plants under controlled environmental conditions.
- **Mortality and Fecundity Assessment:** After a specified exposure period (e.g., 48-72 hours), count the number of surviving adult aphids and the number of nymphs produced.
- **Data Analysis:** Calculate the percentage of adult mortality and the reduction in nymph production compared to the control. Determine the EC_{50} (median effective concentration) for both mortality and reproductive inhibition.

Diagram 4: Experimental Workflow for a Leaf-Dip Bioassay

Workflow for a Leaf-Dip Bioassay



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Caption: A typical workflow for evaluating insecticide efficacy using a leaf-dip bioassay.

Conclusion

(+)-Pyraclofos is a potent organothiophosphate insecticide that functions through the metabolic activation to its oxon form, which irreversibly inhibits acetylcholinesterase in the insect nervous system. While specific quantitative data on its insecticidal efficacy and enzyme inhibition kinetics are not extensively available in the public domain, the information on related compounds and the established protocols for bioassays provide a strong framework for its study and development. Further research to determine the specific LC₅₀ values against a broader range of target pests and to elucidate the precise kinetic parameters of AChE inhibition by **(+)-Pyraclofos**-oxon would be valuable for a more complete understanding of its properties.

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